

2-Hydroxyisophthalic acid as a derivative of p-hydroxybenzoic acid

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Compound of Interest

Compound Name: 2-Hydroxyisophthalic acid

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An In-depth Technical Guide on 2-Hydroxyisophthalic Acid

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document clarifies the structural distinction between **2-hydroxyisophthalic acid** and p-hydroxybenzoic acid before providing a detailed overview of **2-hydroxyisophthalic acid**.

Introduction: Structural Clarification and Overview

A common point of confusion in aromatic acid chemistry is the relationship between various substituted benzoic acids. It is essential to establish from the outset that **2-hydroxyisophthalic acid** is not a derivative of p-hydroxybenzoic acid. Their core structures are fundamentally different.

- p-Hydroxybenzoic acid features a single carboxyl group (-COOH) and a single hydroxyl group (-OH) in a para (1,4) arrangement on a benzene ring.
- 2-Hydroxyisophthalic acid**, also known as 3-carboxysalicylic acid, is a dicarboxylic acid. It is a derivative of isophthalic acid (benzene-1,3-dicarboxylic acid), with an additional hydroxyl group at the 2-position.

This guide provides a comprehensive technical overview of **2-hydroxyisophthalic acid**, focusing on its synthesis, properties, and applications, particularly its significant role as a building block in coordination chemistry and materials science.

Physicochemical and Structural Properties

2-Hydroxyisophthalic acid is a crystalline solid that possesses unique characteristics owing to the specific arrangement of its functional groups. The presence of two carboxylic acid groups and an adjacent hydroxyl group allows for versatile coordination with metal ions and diverse hydrogen bonding interactions.

Table 1: Key Properties of **2-Hydroxyisophthalic Acid**

Property	Value
IUPAC Name	2-Hydroxybenzene-1,3-dicarboxylic acid
Other Names	3-Carboxysalicylic acid
CAS Number	601-97-8
Molecular Formula	C ₈ H ₆ O ₅
Molecular Weight	182.13 g/mol
Appearance	White to off-white crystalline powder
Melting Point	243-247 °C (decomposes)
Solubility	Soluble in ethanol, ether, and hot water.

Synthesis of 2-Hydroxyisophthalic Acid

The primary route for synthesizing **2-hydroxyisophthalic acid** is through the carboxylation of m-hydroxybenzoic acid, a process analogous to the Kolbe-Schmitt reaction. This reaction involves the treatment of the phenoxide derived from m-hydroxybenzoic acid with carbon dioxide under elevated temperature and pressure.

Detailed Experimental Protocol: Carboxylation of m-Hydroxybenzoic Acid

This protocol is a representative synthesis based on the Kolbe-Schmitt reaction, adapted for the preparation of **2-hydroxyisophthalic acid**.^{[1][2][3][4][5]}

Materials:

- m-Hydroxybenzoic acid
- Potassium hydroxide (KOH)
- Carbon dioxide (CO₂), high pressure
- Hydrochloric acid (HCl), concentrated
- Water
- High-pressure autoclave reactor

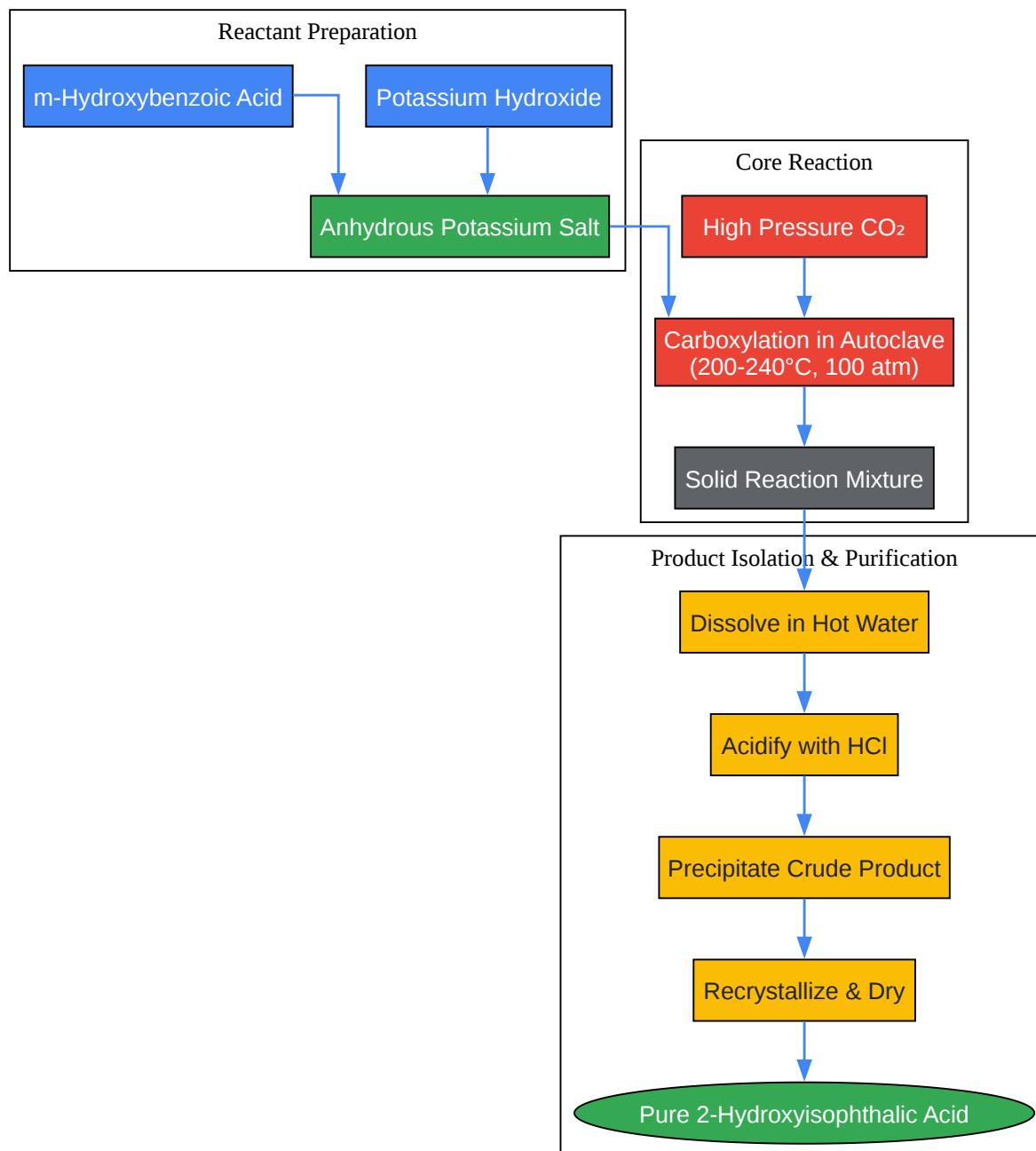
Procedure:

- **Formation of the Potassium Salt:** In a suitable reaction vessel, dissolve m-hydroxybenzoic acid in an aqueous solution of potassium hydroxide. The molar ratio should ensure the formation of the dipotassium salt.
- **Dehydration:** The resulting solution is carefully heated under vacuum to remove water, yielding the anhydrous potassium salt of m-hydroxybenzoic acid as a dry powder. Complete dryness is crucial as moisture reduces the reaction yield.^[1]
- **Carboxylation:** The anhydrous salt is transferred to a high-pressure autoclave. The vessel is sealed and purged with nitrogen before being pressurized with carbon dioxide to approximately 100 atm. The reactor is then heated to around 200-240°C and maintained for several hours with constant agitation.
- **Work-up and Isolation:** After cooling, the autoclave is carefully depressurized. The solid reaction mixture is dissolved in hot water.

- **Acidification:** The aqueous solution is filtered to remove any insoluble byproducts. The clear filtrate is then acidified with concentrated hydrochloric acid until the pH is strongly acidic (pH 1-2).
- **Precipitation and Purification:** **2-Hydroxyisophthalic acid** precipitates as a solid upon acidification. The mixture is cooled to maximize precipitation. The crude product is collected by vacuum filtration, washed with cold water, and can be further purified by recrystallization from hot water or a suitable organic solvent.

Synthesis Workflow Diagram

The logical steps of the synthesis process are visualized below.



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Caption: Workflow for the synthesis of **2-hydroxyisophthalic acid**.

Applications in Research and Development

The trifunctional nature of **2-hydroxyisophthalic acid** makes it a highly valuable ligand, or "linker," in coordination chemistry, particularly for the synthesis of Metal-Organic Frameworks (MOFs).

Metal-Organic Frameworks (MOFs)

MOFs are crystalline materials constructed from metal ions or clusters connected by organic linkers. The specific geometry and functional groups of **2-hydroxyisophthalic acid** allow for the formation of porous frameworks with tailored properties.

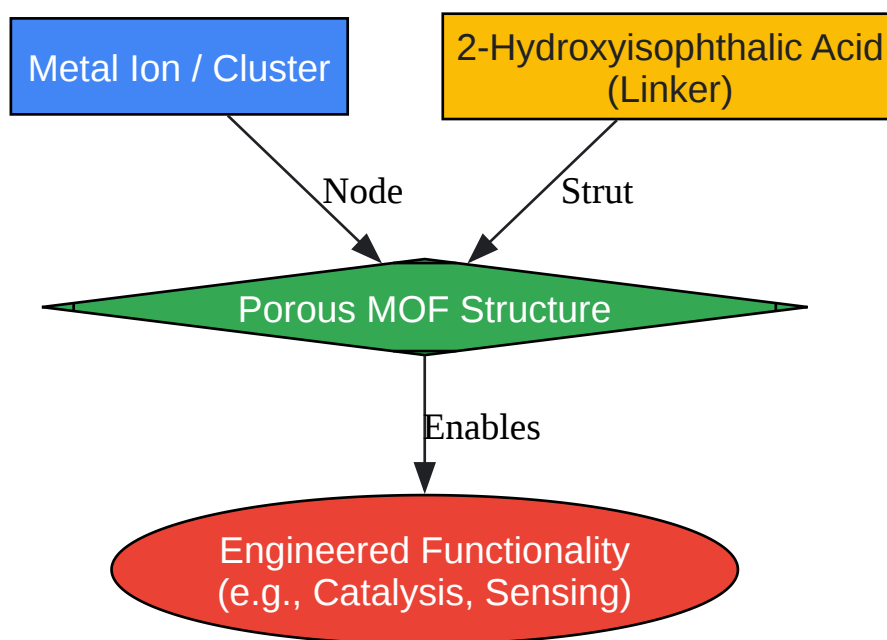
- **Coordination:** The two carboxylate groups and the hydroxyl group can coordinate to metal centers in various modes, leading to diverse network topologies.
- **Functionality:** The hydroxyl group pointing into the pores of the MOF can serve as a site for post-synthetic modification or as an active site for catalysis and selective guest binding.

Applications for MOFs built with this linker include:

- Gas storage and separation
- Catalysis
- Chemical sensing
- Drug delivery

Logical Diagram: Role as a MOF Linker

This diagram illustrates the conceptual role of **2-hydroxyisophthalic acid** in forming a functional MOF structure.



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Caption: Conceptual role of **2-hydroxyisophthalic acid** in MOF construction.

Conclusion

While not a derivative of p-hydroxybenzoic acid, **2-hydroxyisophthalic acid** is a significant compound in its own right. Its synthesis via the Kolbe-Schmitt reaction provides access to a versatile building block essential for the development of advanced materials like Metal-Organic Frameworks. The unique arrangement of its three functional groups imparts properties that are actively being exploited by researchers in materials science and drug development to create materials with precisely controlled structures and functions.

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